

Technical Support Center: 2-Chloro-4-iodo-5-methoxypyridine

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Compound of Interest

Compound Name: *2-Chloro-4-iodo-5-methoxypyridine*

CAS No.: *1211516-07-2*

Cat. No.: *B1433323*

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Introduction: The Critical Role of Compound Integrity

2-Chloro-4-iodo-5-methoxypyridine (CAS No. 1211516-07-2) is a highly functionalized pyridine derivative, serving as a key intermediate in the synthesis of pharmaceuticals and advanced materials.^{[1][2]} Its trifunctional nature, featuring chloro, iodo, and methoxy groups, offers a rich landscape for chemical transformations, particularly in cross-coupling reactions where the iodine atom is a versatile reactive site.^{[3][4]} However, the very reactivity that makes this compound valuable also renders it susceptible to degradation if not handled and stored with precision.

This guide is designed to provide researchers and drug development professionals with expert-driven insights into maintaining the stability and purity of **2-Chloro-4-iodo-5-methoxypyridine**. By understanding the causality behind proper storage protocols and troubleshooting potential issues, you can ensure the integrity of your starting material, leading to more reliable, reproducible, and successful experimental outcomes.

Frequently Asked Questions (FAQs) on Storage and Stability

Q1: What are the ideal storage conditions for **2-Chloro-4-iodo-5-methoxypyridine**?

A1: To ensure maximum shelf-life and purity, the compound must be stored under controlled conditions that mitigate exposure to its primary degradation triggers: heat, light, and moisture. [5] The ideal storage temperature is refrigerated, between 2-8°C. [5][6] It is crucial to store it in a tightly sealed, airtight container to prevent moisture absorption, as pyridine derivatives can be hygroscopic. [5][7] For long-term storage, using a desiccated cabinet or a dry box is a highly recommended best practice. [5]

Q2: How does light exposure affect the stability of this compound?

A2: Halogenated pyridines are often sensitive to light. [5] Exposure to UV and even ambient visible light can provide the energy to initiate degradation pathways, potentially leading to discoloration and the formation of impurities. [5] This is why the compound should always be stored in amber glass bottles or other opaque containers that block light transmission. [5]

Q3: The solid, which was initially off-white, has developed a yellow or brownish tint. What does this indicate?

A3: A color change is a primary visual indicator of chemical degradation. [5] This is often caused by slow decomposition due to prolonged or improper exposure to air, light, or elevated temperatures. While a slight color change may not always signify a catastrophic loss of purity, it warrants immediate investigation before use in a sensitive reaction. We recommend running a purity check via HPLC or ¹H NMR to quantify the extent of degradation.

Q4: Can I store the compound at room temperature for short periods?

A4: While some suppliers may ship the compound at room temperature for continental transit, this is not recommended for storage. [6][8] For optimal stability, it should be moved to a refrigerated (2-8°C), dark, and dry environment as soon as it is received. [5][6] Leaving it on a lab bench for extended periods, especially in direct sunlight or a humid environment, significantly increases the risk of degradation.

Q5: What type of container and seal is best for storing this chemical?

A5: The best primary container is an amber glass bottle to protect from light.^[5] The cap is equally important. A cap with a chemically inert liner, such as PTFE, is essential to ensure a tight, non-reactive seal that prevents moisture ingress and reaction with the cap material itself.^[5]

Troubleshooting Guide for Experimental Applications

This section addresses common problems encountered during synthesis that may be linked to the quality or handling of **2-Chloro-4-iodo-5-methoxypyridine**.

Problem 1: Low or No Reactivity in Cross-Coupling Reactions (e.g., Suzuki, Sonogashira)

- Potential Cause: Degradation of the starting material. The C-I bond is the primary site for these reactions. If the compound has degraded, the concentration of the active species is lower than calculated, leading to poor yields. Hydrolysis of the chloro group to a pyridone is also a possibility, which would render the molecule inactive under typical coupling conditions.
- Troubleshooting Steps:
 - Verify Purity: Before starting the experiment, confirm the purity of your **2-Chloro-4-iodo-5-methoxypyridine** lot using a suitable analytical method (e.g., HPLC, GC-MS, or ¹H NMR).^[9] Compare the results to the Certificate of Analysis (CoA).
 - Use Anhydrous Conditions: Ensure all solvents and reagents are rigorously dried. Pyridine derivatives can absorb atmospheric water, which can interfere with moisture-sensitive catalysts and reagents.^[7]^[10]
 - Reagent Stoichiometry: If purity is confirmed to be lower than expected, adjust the stoichiometry of your reagents accordingly to account for the inactive fraction of the material.

Problem 2: Appearance of Unexpected Byproducts in Reaction Mixture

- Potential Cause: Presence of impurities in the starting material or degradation during the reaction. For example, if the compound has partially degraded via de-iodination, you might see byproducts arising from the reactivity of 2-chloro-5-methoxypyridine.
- Troubleshooting Steps:
 - Impurity Profiling: Use LC-MS or GC-MS to analyze your starting material and identify any significant impurities.[9] This can help predict potential side reactions.
 - Purify the Starting Material: If significant impurities are detected, consider purifying the **2-Chloro-4-iodo-5-methoxypyridine** by recrystallization or column chromatography before use.[10]
 - Control Reaction Temperature: Excessive heat can accelerate the decomposition of halogenated pyridines. Ensure precise temperature control throughout the reaction.[10]

Problem 3: Inconsistent Results Between Different Batches

- Potential Cause: Variation in the purity and/or age of the **2-Chloro-4-iodo-5-methoxypyridine** used. Older batches or those stored improperly will have a higher impurity profile.
- Troubleshooting Steps:
 - Standardize Storage: Implement a strict "first-in, first-out" (FIFO) inventory system and ensure all batches are stored under the recommended conditions (2-8°C, dark, dry).[5]
 - Qualify New Batches: Do not assume a new batch will behave identically. Run a small-scale test reaction or analytical check (TLC, NMR) to qualify each new lot before using it in a large-scale or critical synthesis.

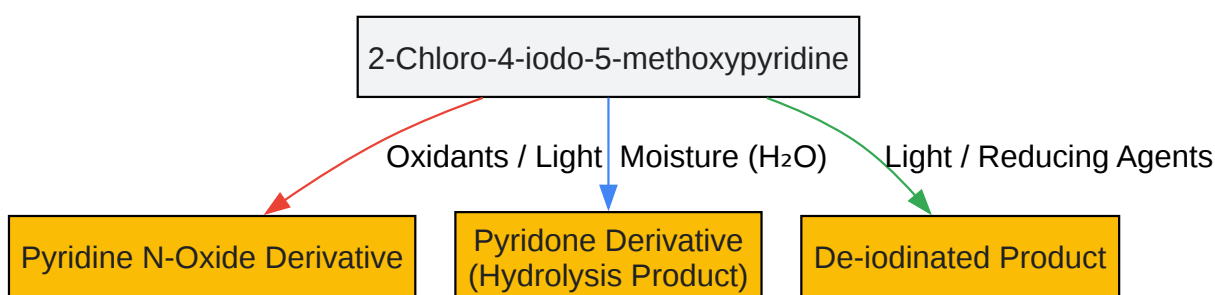
Troubleshooting Workflow Diagram



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Caption: Common degradation pathways for the title compound.

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